

# Application Notes and Protocols for M510F01 in Environmental Risk Assessment

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## Compound of Interest

Compound Name: *Boscalid-5-hydroxy*

Cat. No.: *B1459923*

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## Introduction

M510F01 is the primary hydroxylated metabolite of boscalid, a broad-spectrum succinate dehydrogenase inhibitor (SDHI) fungicide used extensively in agriculture. Due to its potential to co-occur with the parent compound in various environmental compartments, the environmental risk assessment of boscalid often considers the combined residues of both boscalid and M510F01.<sup>[1]</sup> Understanding the environmental fate and toxicological profile of M510F01 is therefore crucial for a comprehensive assessment of the ecological risks associated with boscalid use.

These application notes provide a summary of the practical applications of M510F01 in environmental risk assessment, including its toxicological data, the signaling pathway it affects, and detailed protocols for its detection and analysis in environmental matrices. M510F01 is classified as toxic to aquatic life with long-lasting effects.<sup>[2]</sup>

## Data Presentation: Ecotoxicological Profile of M510F01

While comprehensive ecotoxicological data for M510F01 is not as extensive as for its parent compound, boscalid, the following table summarizes available toxicological endpoints. It is

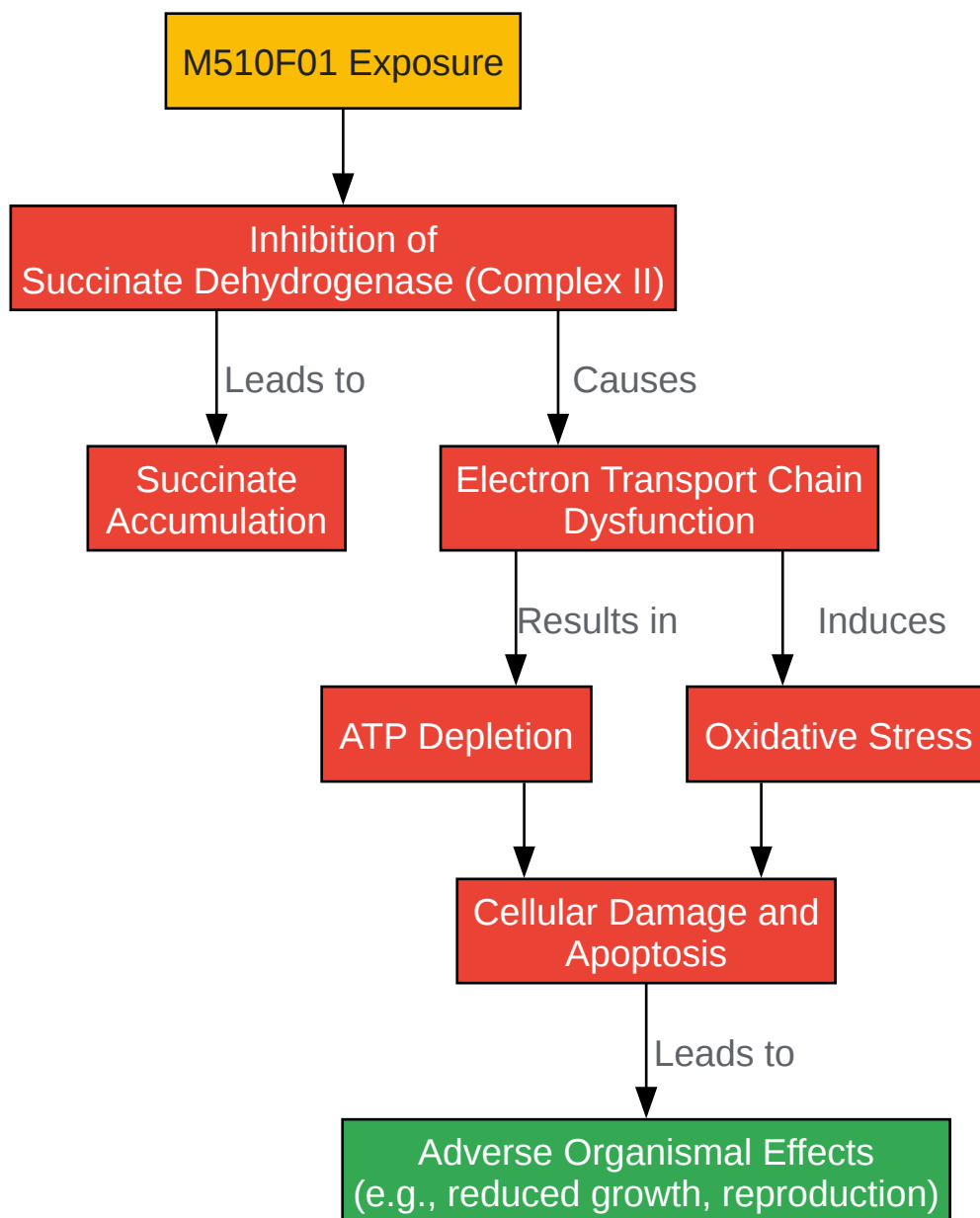
important to note that for regulatory purposes, the risk assessment often relies on the toxicity data of the parent compound, boscalid, as a conservative approach.

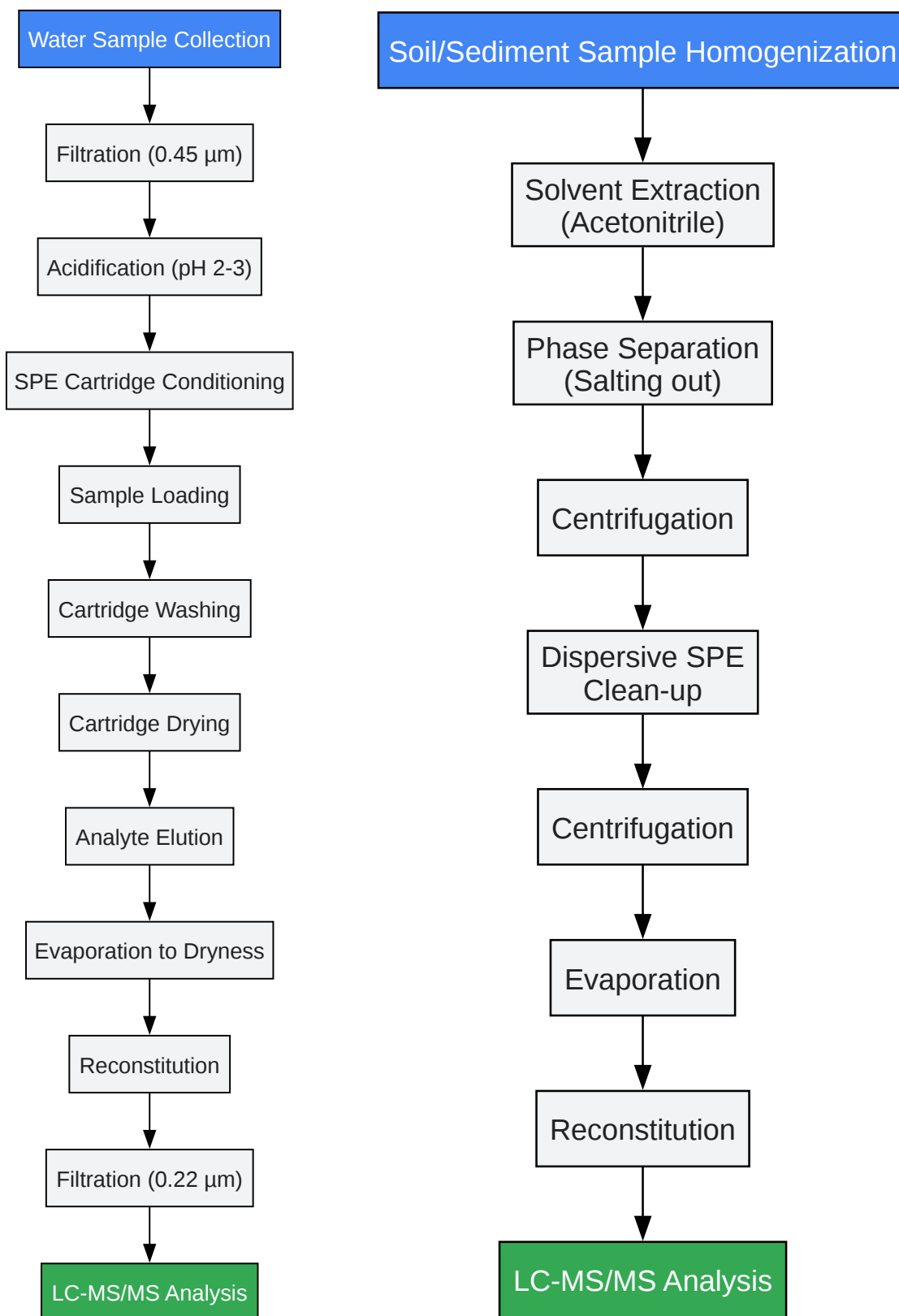
Species	Endpoint	Value	Reference
Rattus norvegicus (Rat)	Acute Oral LD50	> 5000 mg/kg bw	[2]
Rattus norvegicus (Rat)	Acute Dermal LD50	> 2000 mg/kg bw	[2]
Rattus norvegicus (Rat)	Acute Inhalation LC50 (4h)	> 5.4 mg/L	[2]
Aquatic Organisms	Chronic Toxicity	Toxic to aquatic life with long lasting effects	[2]

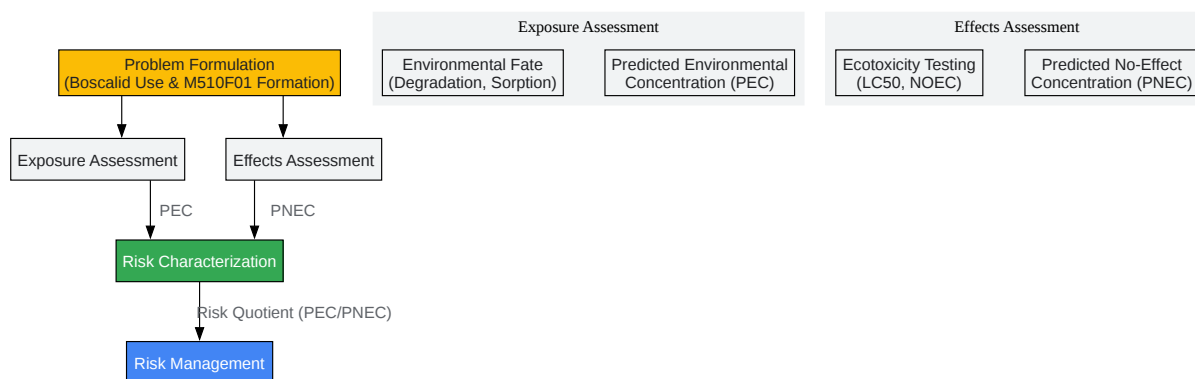
Note: Specific LC50 (lethal concentration for 50% of a population) and NOEC (no-observed-effect concentration) values for various aquatic and terrestrial organisms for M510F01 are not readily available in the public domain. Risk assessments often refer to the comprehensive dataset of the parent compound, boscalid.[3]

## Signaling Pathway: Inhibition of Succinate Dehydrogenase

The primary mechanism of toxicity for boscalid and its metabolite M510F01 is the inhibition of the enzyme succinate dehydrogenase (SDH), also known as Complex II, in the mitochondrial electron transport chain. This inhibition disrupts cellular respiration and energy production. The following diagram illustrates the succinate dehydrogenase inhibition adverse outcome pathway (AOP).







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## References

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